

"natural occurrence of guaianolide sesquiterpenes"

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Compound of Interest

Compound Name: 8-O-Acetyltorilolone

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An In-depth Technical Guide on the Natural Occurrence of Guaianolide Sesquiterpenes

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract: Guaianolide sesquiterpenes are a diverse and widely distributed class of natural products, predominantly found in the plant kingdom. Characterized by a C15 sesquiterpenoid backbone featuring a seven-membered ring fused to a five-membered ring with a γ -lactone, these compounds exhibit a remarkable range of biological activities. Their potent anti-inflammatory and cytotoxic properties have made them a focal point in natural product chemistry and drug discovery. This guide provides a comprehensive overview of the natural occurrence of guaianolides, their chemical diversity, and their mechanisms of action, with a particular focus on the inhibition of key signaling pathways such as NF- κ B and JAK/STAT. Furthermore, this document furnishes detailed experimental protocols for the bioassay-guided isolation, structural elucidation, and biological evaluation of these promising compounds, serving as a technical resource for researchers in the field.

Natural Occurrence and Distribution

Guaianolide sesquiterpenes are characteristic secondary metabolites of certain plant families. They are particularly abundant in the Asteraceae (Compositae) family, which includes well-known genera such as *Artemisia*, *Centaurea*, and *Anvillea*.^{[1][2]} However, their distribution extends to other families, including Apiaceae, Lamiaceae, and Thymelaeaceae.^{[1][3]} The significant presence of these compounds across diverse plant taxa underscores their ecological importance and suggests a rich source for novel therapeutic agents.

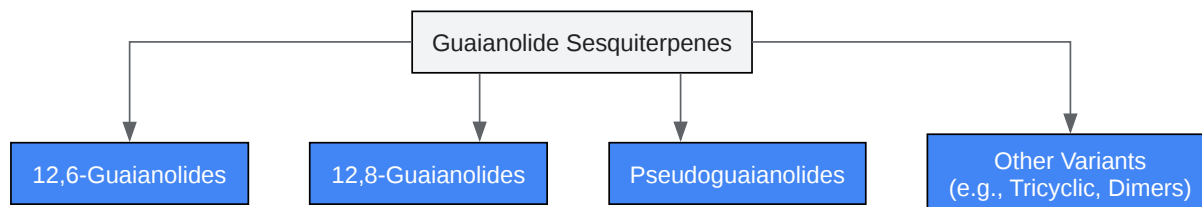
Table 1: Prominent Plant Families and Genera Containing Guaianolide Sesquiterpenes

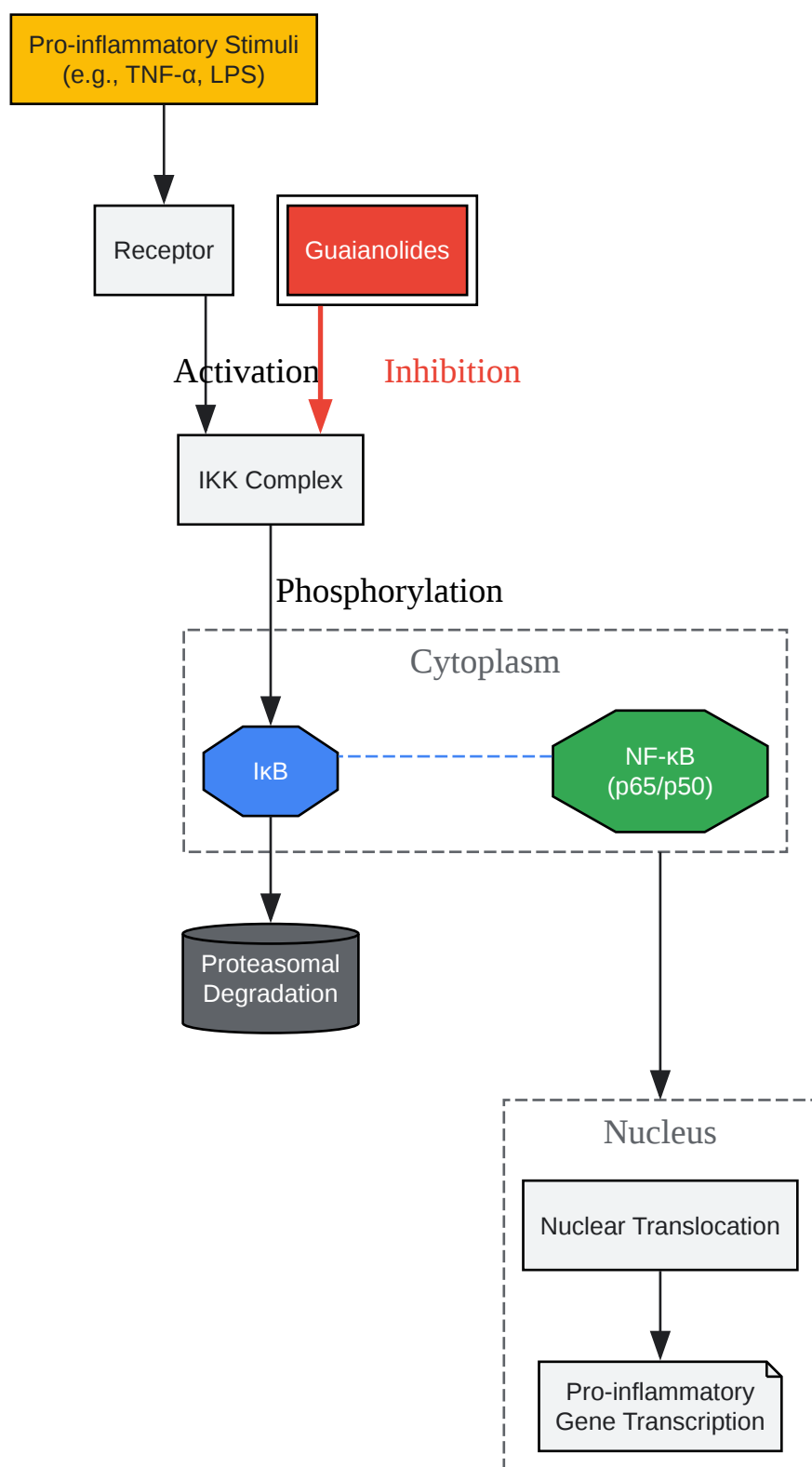
Family	Representative Genera	Reference(s)
Asteraceae	Artemisia, Centaurea, Viguiera, Cichorium, Anvillea, Saussurea, Inula	[1][4][5][6]
Apiaceae	Thapsia	[1][7][8]
Lamiaceae	Salvia	[1][3]
Thymelaeaceae	Daphne	[1][3]

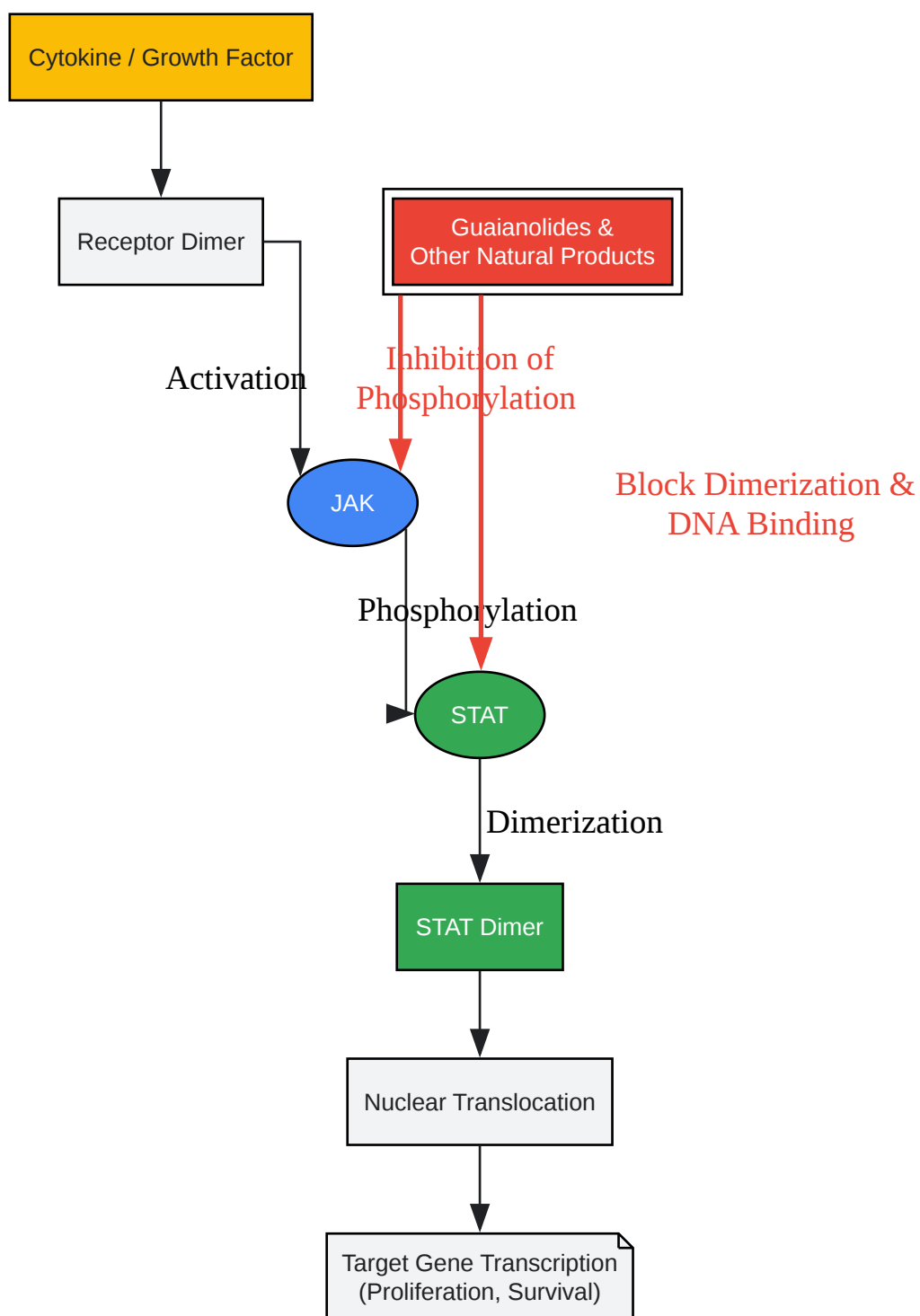
| Zingiberaceae | Curcuma |[1][3] |

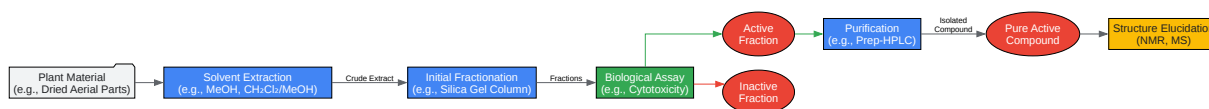
Chemical Diversity and Classification

The structural foundation of a guaianolide is a tricyclic system derived from a guaiane skeleton. [9] The primary classification is based on the attachment of the γ -lactone ring to the central cycloheptane ring. This leads to two main structural isomers: 12,6-guaianolides and 12,8-guaianolides.[1][9] Further structural diversity arises from variations in oxidation patterns, stereochemistry, and the presence of different ester groups, leading to subclasses like pseudoguaianolides.[1][3] The biosynthesis is generally believed to proceed from farnesyl pyrophosphate via germacrene lactone intermediates.[2][9]









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